

4-Hydroxy-1-methyl-2-pyridone molecular weight and formula

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Compound of Interest

Compound Name: 4-Hydroxy-1-methyl-2-pyridone

Cat. No.: B591780

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Technical Overview of 4-Hydroxy-1-methyl-2-pyridone

For Researchers, Scientists, and Drug Development Professionals

This document provides core molecular information for **4-Hydroxy-1-methyl-2-pyridone**, a heterocyclic compound utilized as an intermediate and building block in the synthesis of pharmaceuticals and agrochemicals.^[1] Its utility in medicinal chemistry is noted for designing compounds with potentially improved solubility and bioavailability.^[1]

Molecular Data

The fundamental molecular properties of **4-Hydroxy-1-methyl-2-pyridone** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and chemical synthesis workflows.

Property	Value
Molecular Formula	C ₆ H ₇ NO ₂
Molecular Weight	125.13 g/mol ^[1] ^[2]

Chemical Structure and Composition

The molecular formula $C_6H_7NO_2$ indicates the elemental composition of the molecule. A diagram illustrating this composition is provided below.

Caption: Elemental composition of **4-Hydroxy-1-methyl-2-pyridone**.

Note on Methodologies: The molecular weight and formula are fundamental chemical properties derived from the compound's atomic composition. The molecular weight is calculated based on standard atomic weights. Experimental verification is typically achieved through techniques such as mass spectrometry, which provides a precise mass-to-charge ratio, and elemental analysis, which determines the percentage composition of each element. Due to the foundational nature of this data, specific experimental protocols for its determination are not detailed here but are based on standard analytical chemistry principles.

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References

- 1. 4-Hydroxy-1-methyl-2-pyridone [myskinrecipes.com]
- 2. 4-Hydroxy-1-methyl-1,2-dihydropyridin-2-one | $C_6H_7NO_2$ | CID 54684523 - PubChem [pubchem.ncbi.nlm.nih.gov]
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